

# Introduction: A Weight-of-Evidence Approach to Hazard Assessment

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) glutarate*

CAS No.: 21302-20-5

Cat. No.: B1594760

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**Bis(2-ethylhexyl) glutarate** (CAS No. 21302-20-5; IUPAC Name: bis(2-ethylhexyl) pentanedioate) is a diester used primarily as a plasticizer and solvent in various industrial applications.<sup>[1]</sup> A comprehensive evaluation of its health and safety profile is essential for ensuring its safe handling and use. Direct, in-depth toxicological data for this specific molecule is not extensively available in the public domain. Therefore, this guide employs a scientifically robust weight-of-evidence approach, a cornerstone of modern chemical risk assessment.

Our analysis is built on three pillars:

- **Direct Data and Regulatory Classifications:** Analysis of available safety data sheets (SDS) and information from regulatory bodies provides a baseline understanding of potential hazards.
- **Metabolic Fate Analysis:** As a simple ester, **Bis(2-ethylhexyl) glutarate** is anticipated to undergo rapid hydrolysis to its constituent components: glutaric acid and 2-ethylhexanol. The well-documented toxicological profiles of these metabolites are critical for predicting the potential systemic effects of the parent compound.

- Read-Across from Structural Analogs: Evaluation of data from structurally similar diesters, such as Bis(2-ethylhexyl) adipate (DEHA) and Bis(2-ethylhexyl) azelate, provides valuable context and supports the assessment of toxicological endpoints.

This integrated approach allows us to build a reliable and scientifically-grounded hazard profile, providing researchers and drug development professionals with the necessary insights for safe handling and risk management.

## Section 1: Chemical Identity and Physicochemical Properties

A clear understanding of the substance's identity and physical properties is fundamental to predicting its behavior both in biological systems and in the environment.

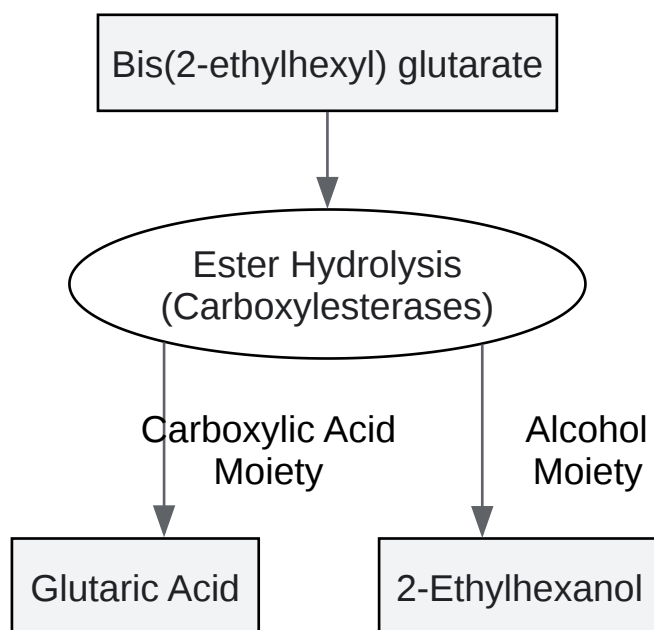
| Identifier        | Value                              | Source     |
|-------------------|------------------------------------|------------|
| CAS Number        | 21302-20-5                         | PubChem[1] |
| IUPAC Name        | bis(2-ethylhexyl)<br>pentanedioate | PubChem[1] |
| Molecular Formula | C21H40O4                           | PubChem[1] |
| Molecular Weight  | 356.5 g/mol                        | PubChem[1] |

| Property                                 | Value / Description       | Source / Rationale                                              |
|------------------------------------------|---------------------------|-----------------------------------------------------------------|
| Physical State                           | Liquid                    | General knowledge of similar diesters                           |
| Color                                    | Colorless to light yellow | General knowledge of similar diesters                           |
| Water Solubility                         | Low / Poorly soluble      | Expected for a high molecular weight ester                      |
| Log Kow (Octanol-Water Partition Coeff.) | High (Predicted)          | High molecular weight and ester structure suggest lipophilicity |

## Section 2: Toxicokinetics - The Central Role of Ester Hydrolysis

The toxicological profile of **Bis(2-ethylhexyl) glutarate** is intrinsically linked to its metabolic fate. For simple, non-hindered esters, the primary metabolic pathway following ingestion or absorption is enzymatic hydrolysis, catalyzed by carboxylesterases present in the gastrointestinal tract, blood, and various tissues. This process cleaves the ester bonds, releasing the constituent alcohol and carboxylic acid.

This metabolic breakdown is a critical concept because it means that systemic exposure to the parent ester is often transient and limited. The systemic health effects are primarily driven by the bioavailability and inherent toxicity of the hydrolysis products: Glutaric Acid and 2-Ethylhexanol.



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Caption: Metabolic pathway of **Bis(2-ethylhexyl) glutarate**.

## Section 3: Human Health Hazard Assessment

This section evaluates the potential health effects based on the integrated analysis of direct data, metabolite toxicity, and analog information.

## GHS Classification: A Tale of Conflicting Data

There is a notable discrepancy in the available GHS classifications for **Bis(2-ethylhexyl) glutarate**.

- Regulatory Inventory Data: Aggregated notifications to the European Chemicals Agency (ECHA) C&L Inventory indicate that the substance is reported as not meeting the criteria for hazard classification by multiple notifiers.[\[1\]](#)
- Supplier Safety Data Sheets: In contrast, some chemical suppliers classify the substance with the GHS07 pictogram ("Exclamation Mark") and assign hazard statements including H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[2\]](#)[\[3\]](#)

Expert Interpretation: This conflict is common for chemicals with limited public toxicological data. The ECHA data likely represents formal regulatory assessments which concluded a lack of significant hazard, while supplier classifications may be based on internal data, computational models, or a conservative "better safe than sorry" approach based on the properties of the metabolites. For laboratory use, it is prudent to adhere to the more conservative classification and handle the substance as a potential irritant and as harmful if ingested.

## Acute Toxicity

No specific oral, dermal, or inhalation LD50/LC50 studies were identified for **Bis(2-ethylhexyl) glutarate**. However, a read-across and metabolite analysis suggests a low potential for acute toxicity.

- Analog Data: The structurally similar Bis(2-ethylhexyl) azelate has an oral LD50 of >2000 mg/kg in rats, indicating low acute toxicity.[\[4\]](#) The analog Bis(2-ethylhexyl) adipate (DEHA) also exhibits low acute toxicity.[\[5\]](#)
- Metabolite Data:
  - 2-Ethylhexanol: Exhibits low acute toxicity, with oral LD50 values in rats ranging from 2 to 3 g/kg.[\[6\]](#)[\[7\]](#)

- Glutaric Acid: While specific LD50 data is scarce, it is generally considered to be harmful by ingestion.[8][9]

Conclusion: The parent ester is expected to have low acute toxicity, consistent with its high molecular weight analogs. Any observed toxicity is likely attributable to the irritant effects of the metabolites in the gastrointestinal tract following hydrolysis.

## Skin and Eye Irritation

The potential for skin and eye irritation is the most consistent hazard identified through metabolite analysis.

- Metabolite Data:
  - 2-Ethylhexanol: Is classified as a skin irritant (Category 2) and causes serious eye irritation (Category 2A).[7] It can cause redness and smarting of the skin.[10]
  - Glutaric Acid: Is classified as causing serious eye irritation and may cause skin irritation.[8][9][11]

Conclusion: Based on the definitive irritant properties of both of its primary metabolites, **Bis(2-ethylhexyl) glutarate** should be handled as a skin and eye irritant. Standard personal protective equipment (gloves, safety glasses) is essential to prevent direct contact.

## Skin Sensitization

No skin sensitization data was found for the parent compound. However, analysis of its key metabolite and a close structural analog strongly suggests a low potential for sensitization.

- Metabolite Data: 2-Ethylhexanol does not cause allergic skin reactions in animal studies.[7]
- Analog Data: Bis(2-ethylhexyl) adipate (DEHA) was not found to be a skin sensitizer in guinea pig studies.[5]

Conclusion: **Bis(2-ethylhexyl) glutarate** is unlikely to be a skin sensitizer.

## Repeated Dose and Developmental/Reproductive Toxicity

The assessment of chronic and developmental toxicity is nuanced and provides an excellent example of why understanding metabolic pathways is critical. The parent ester and its glutaric acid metabolite are of low concern for these endpoints. The focus of the hazard inquiry is the secondary metabolism of 2-ethylhexanol.

Causality Chain:

- **Bis(2-ethylhexyl) glutarate** is hydrolyzed to 2-ethylhexanol.
- 2-Ethylhexanol is then oxidized in the body to 2-ethylhexanoic acid.[6]
- 2-Ethylhexanoic acid is a known and well-established developmental toxicant (teratogen).[6]

Therefore, while the parent ester is not a direct reproductive toxicant, exposure to very high doses could lead to the formation of enough 2-ethylhexanoic acid to pose a developmental hazard.

- Analog Data: This mechanism is well-documented for DEHA, which also metabolizes to 2-ethylhexanol. For DEHA, a No-Observed-Adverse-Effect Level (NOAEL) for developmental toxicity has been established at 200 mg/kg bw/day.[5] In contrast, a combined repeated dose and reproductive/developmental toxicity screening study (OECD TG 422) on Bis(2-ethylhexyl) azelate showed no adverse effects on reproduction or development at doses up to 1000 mg/kg bw/day.[4]

Conclusion: There is no evidence to suggest that **Bis(2-ethylhexyl) glutarate** would cause reproductive or developmental effects at typical occupational exposure levels. The potential hazard is linked to high-dose scenarios that could generate significant levels of the 2-ethylhexanoic acid metabolite. This provides a clear, mechanistically-grounded rationale for minimizing high-level, chronic exposures.

## Genotoxicity and Carcinogenicity

There is no data to suggest that **Bis(2-ethylhexyl) glutarate** has genotoxic or carcinogenic potential.

- Metabolite Data: Both 2-ethylhexanol and glutaric acid have tested negative in genotoxicity assays.[\[7\]](#)[\[11\]](#)
- Analog Data: Bis(2-ethylhexyl) azelate was not genotoxic in bacterial or chromosomal aberration tests.[\[4\]](#)

Conclusion: The weight of evidence from metabolite and analog data indicates that **Bis(2-ethylhexyl) glutarate** is not expected to be genotoxic or carcinogenic.

## Section 4: Environmental Hazard Assessment

### Environmental Fate

- Persistence and Biodegradation: As an aliphatic ester, the substance is expected to be biodegradable. The Canadian government's assessment of various esters concluded they are unlikely to be causing ecological harm due to factors including low persistence.[\[12\]](#)
- Partitioning: Due to its low water solubility and high predicted log Kow, if released into the environment, **Bis(2-ethylhexyl) glutarate** would be expected to partition strongly to soil, sediment, and organic matter rather than remaining in the water column.[\[13\]](#)
- Bioaccumulation: While the high log Kow suggests a potential for bioaccumulation, this is likely mitigated by rapid metabolism (hydrolysis) in organisms.

### Ecotoxicity

No direct ecotoxicity data (e.g., LC50 for fish or daphnia) was found for **Bis(2-ethylhexyl) glutarate**. The assessment must again rely on the properties of its hydrolysis products.

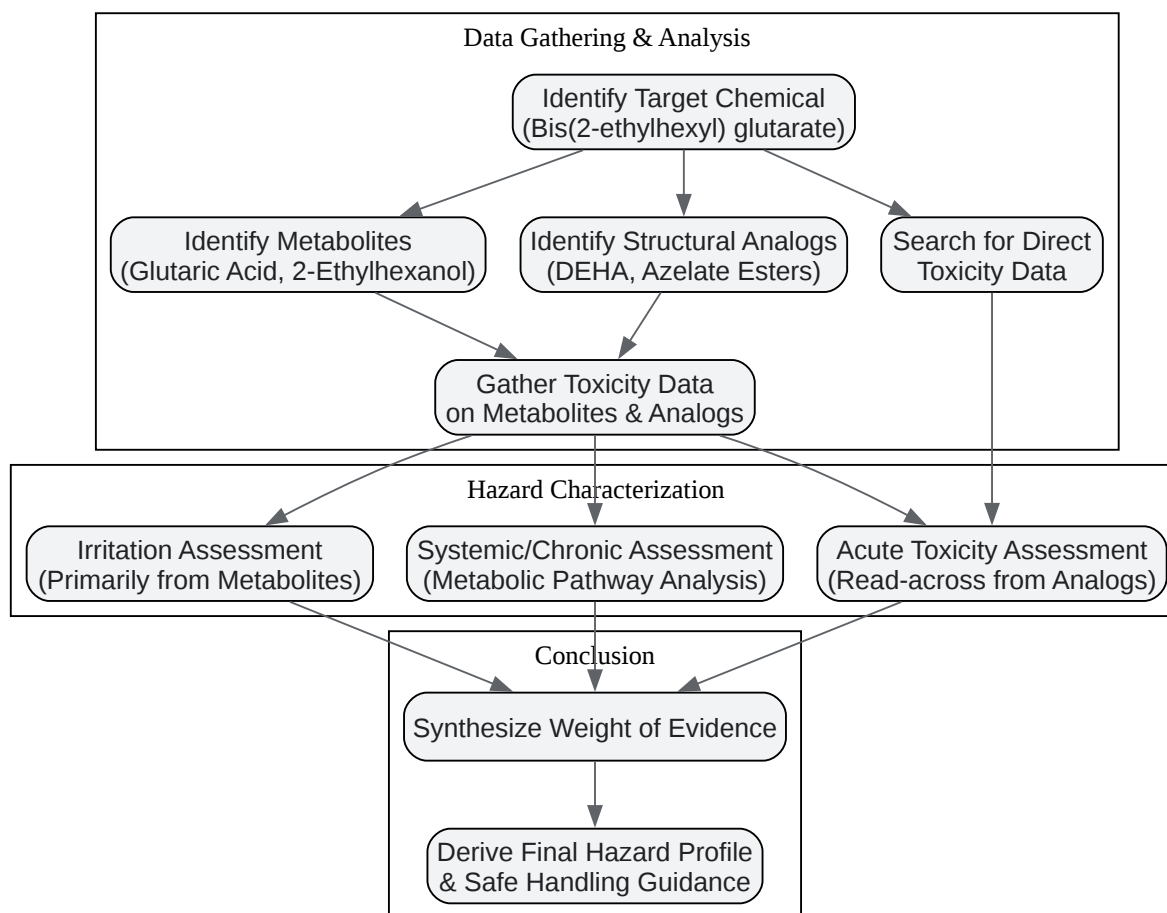
- Metabolite Data: 2-Ethylhexanol is classified as harmful to aquatic life in acute exposure scenarios.[\[7\]](#)
- Parent Compound vs. Metabolite: The low water solubility of the parent ester will limit its bioavailability and thus its toxicity to aquatic organisms. However, environmental hydrolysis could release the more water-soluble and more toxic 2-ethylhexanol.

Conclusion: While the parent compound poses a low direct risk to aquatic life due to poor bioavailability, releases into the environment should be minimized to prevent the formation of its

more toxic alcohol metabolite.

## Section 5: Experimental Protocols and Hazard Assessment Workflow

A logical workflow is essential when assessing a chemical with limited data. The process involves leveraging related information to make scientifically-defensible conclusions.



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